

Molecular Orbital Analysis of 1,1'-Dibromoferrocene: A Technical Guide

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Compound of Interest

Compound Name: 1,1'-Dibromoferrocene

Cat. No.: B15746753

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis, characterization, and theoretical molecular orbital analysis of 1,1'-dibromoferrocene. While extensive quantitative computational data for this specific molecule is not readily available in public literature, this document synthesizes established principles of ferrocene chemistry and the electronic effects of halogen substituents to offer a robust qualitative analysis.

Core Data Summary

The following table summarizes key physical and structural data for 1,1'-dibromoferrocene.

Property	Value
Chemical Formula	C ₁₀ H ₈ Br ₂ Fe
Molecular Weight	343.82 g/mol
CAS Number	1293-65-8
Appearance	Solid
Melting Point	52-55 °C
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Conformation	Eclipsed (in the solid state)

Experimental Protocols

Synthesis of 1,1'-Dibromoferrocene

A common and effective method for the synthesis of 1,1'-dibromoferrocene involves the monolithiation of ferrocene followed by reaction with a bromine source.

Materials:

- Ferrocene
- n-Butyllithium (n-BuLi) in hexanes
- N,N,N',N'-Tetramethylethylenediamine (TMEDA)
- 1,2-Dibromotetrafluoroethane or 1,1,2,2-Tetrabromoethane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hexane
- Silica gel
- Standard Schlenk line and glassware

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve ferrocene in anhydrous diethyl ether or THF in a Schlenk flask equipped with a magnetic stirrer.
- Add TMEDA to the solution.
- Cool the mixture to -78 °C using a dry ice/acetone bath.
- Slowly add one equivalent of n-BuLi in hexanes to the stirred solution. Allow the reaction to proceed for several hours at low temperature to ensure monolithiation.
- In a separate flask, prepare a solution of the brominating agent (e.g., 1,2-dibromotetrafluoroethane) in anhydrous diethyl ether or THF and cool it to -78 °C.
- Slowly add the lithiated ferrocene solution to the brominating agent solution via cannula.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of water.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using hexane as the eluent.
- Collect the orange fractions containing 1,1'-dibromoferrocene and remove the solvent to obtain the purified product.

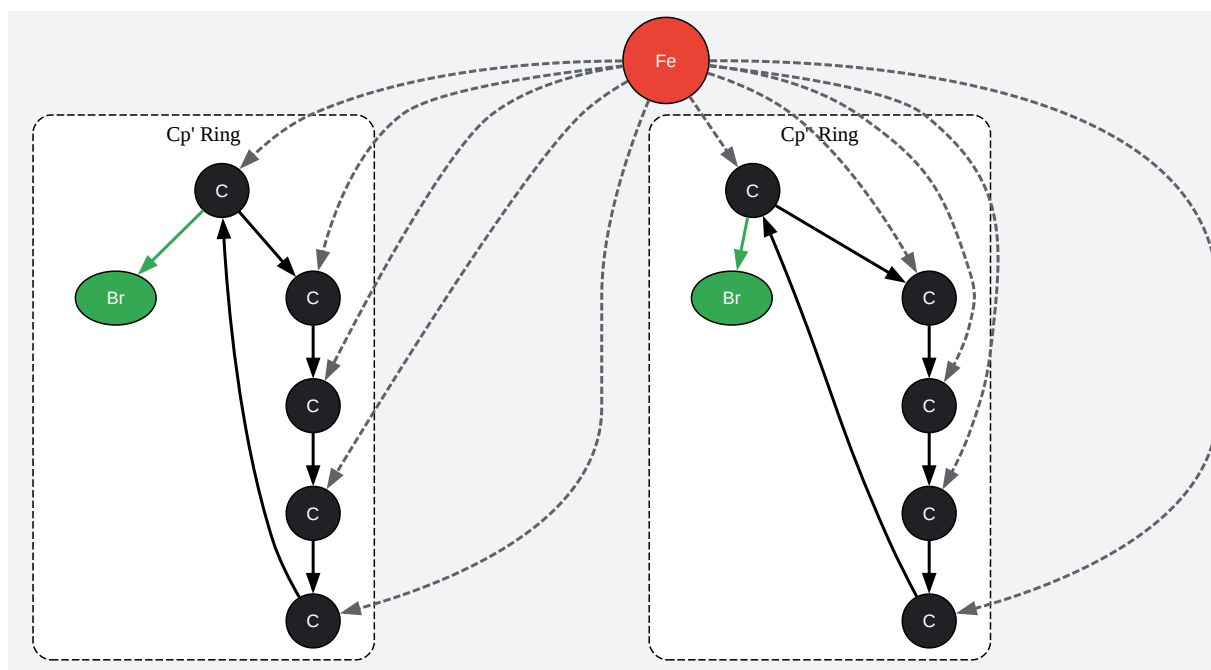
Characterization

Standard analytical techniques are employed to confirm the identity and purity of the synthesized 1,1'-dibromoferrocene.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the substitution pattern on the cyclopentadienyl rings.
- Mass Spectrometry (MS): Provides confirmation of the molecular weight.
- Infrared (IR) Spectroscopy: To identify characteristic vibrational modes.
- Single-Crystal X-ray Diffraction: To determine the precise molecular structure and conformation in the solid state.

Molecular Structure and Visualization

In the solid state, 1,1'-dibromoferrocene adopts an eclipsed conformation. The two bromine atoms are positioned on opposite cyclopentadienyl rings.



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Caption: Molecular structure of 1,1'-Dibromoferrocene.

Qualitative Molecular Orbital Analysis

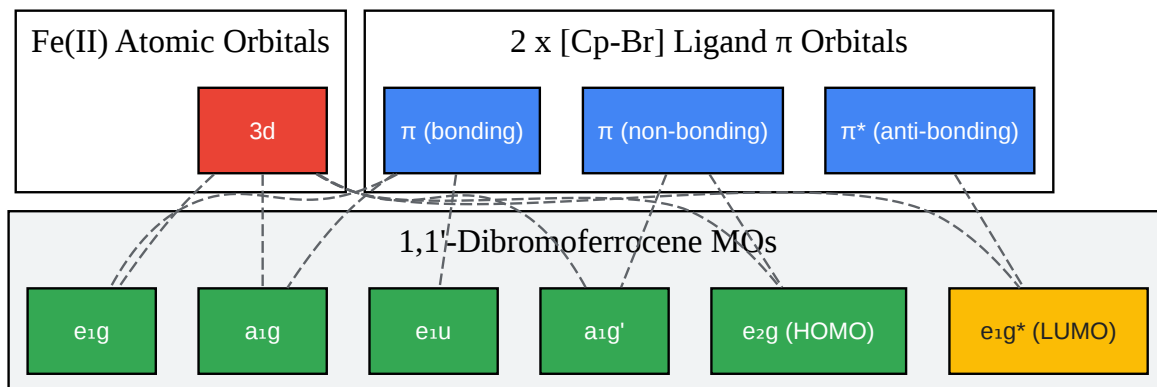
A quantitative molecular orbital analysis of 1,1'-dibromoferrocene from computational studies is not prominently available. However, a qualitative understanding can be derived from the well-established molecular orbital diagram of ferrocene and the electronic effects of the bromo substituents.

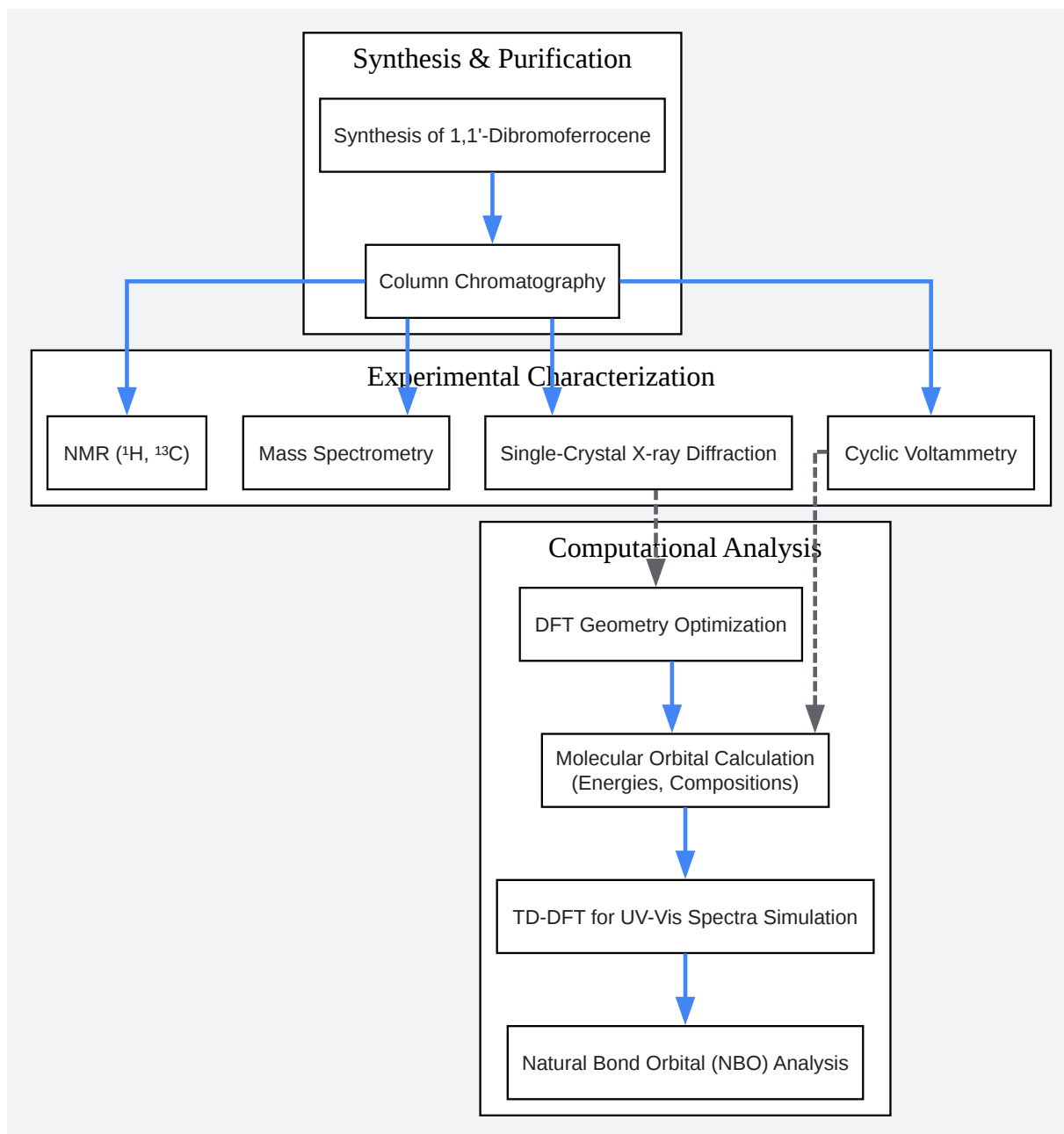
The frontier molecular orbitals of ferrocene are primarily composed of the iron 3d orbitals interacting with the π -orbitals of the two cyclopentadienyl (Cp) ligands. The highest occupied molecular orbital (HOMO) is typically of e_{2g} symmetry, and the next highest are of a_{1g} symmetry. These orbitals are largely metal-based. The lowest unoccupied molecular orbitals (LUMOs) are the corresponding anti-bonding e_{1g}^* orbitals.

The introduction of two bromine atoms, one on each Cp ring, perturbs this electronic structure in two primary ways:

- **Inductive Effect:** Bromine is an electronegative atom and therefore exerts a strong electron-withdrawing inductive effect (-I). This effect withdraws electron density from the Cp rings, which in turn stabilizes (lowers the energy of) the π -orbitals of the ligands. Consequently, the metal-based frontier orbitals (HOMO and near-HOMO) are also stabilized, leading to a higher oxidation potential compared to unsubstituted ferrocene.
- **Resonance Effect:** Bromine has lone pairs of electrons that can be donated into the π -system of the Cp rings (+R effect). However, for halogens, the inductive effect is generally considered to be dominant over the resonance effect in influencing the overall electron density of the aromatic system.

The net effect of the two bromo substituents is a significant stabilization of the molecular orbitals. The HOMO and LUMO energy levels are lowered, and the HOMO-LUMO gap is likely altered. A precise quantification of these changes would require dedicated Density Functional Theory (DFT) or other ab initio calculations.





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